

Physical properties of 1-(4-hexylphenyl)ethanone (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Hexylphenyl)ethanone

Cat. No.: B1266181

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Technical Guide: Physical Properties of 1-(4-hexylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-hexylphenyl)ethanone, a substituted aromatic ketone, is a compound of interest in various fields of chemical research and development. Its molecular structure, featuring a hexyl-substituted phenyl ring attached to an ethanone group, imparts specific physicochemical characteristics that are crucial for its application and handling. This technical guide provides a focused overview of the key physical properties of **1-(4-hexylphenyl)ethanone**, specifically its melting and boiling points, supported by detailed experimental methodologies for their determination.

Core Physical Properties

The physical state of a compound is fundamental to its application, dictating storage, handling, and reaction conditions. **1-(4-hexylphenyl)ethanone** is a liquid at standard room temperature.

[1]

Data Presentation

The following table summarizes the available quantitative data for the key physical properties of **1-(4-hexylphenyl)ethanone**.

Physical Property	Value	Conditions
Melting Point	No data available	-
Boiling Point	132-135 °C	at 2 mmHg[1][2]
172 °C	at 18 mmHg[3]	

Experimental Protocols

The determination of melting and boiling points is a fundamental procedure in the characterization of a chemical substance. The following sections detail the standard experimental protocols for these measurements.

Melting Point Determination

While a specific melting point for **1-(4-hexylphenyl)ethanone** is not readily available in the cited literature, the standard method for its determination would involve the use of a melting point apparatus.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of the solidified compound (if cooled below its melting point) is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus, such as a Mel-Temp or similar digital device.
- **Heating and Observation:** The sample is heated at a controlled rate. A rapid heating rate can be used for an initial approximate determination, followed by a slower rate (1-2 °C per minute) near the expected melting point for an accurate measurement.
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted. For a pure compound, this range is typically narrow.

Boiling Point Determination

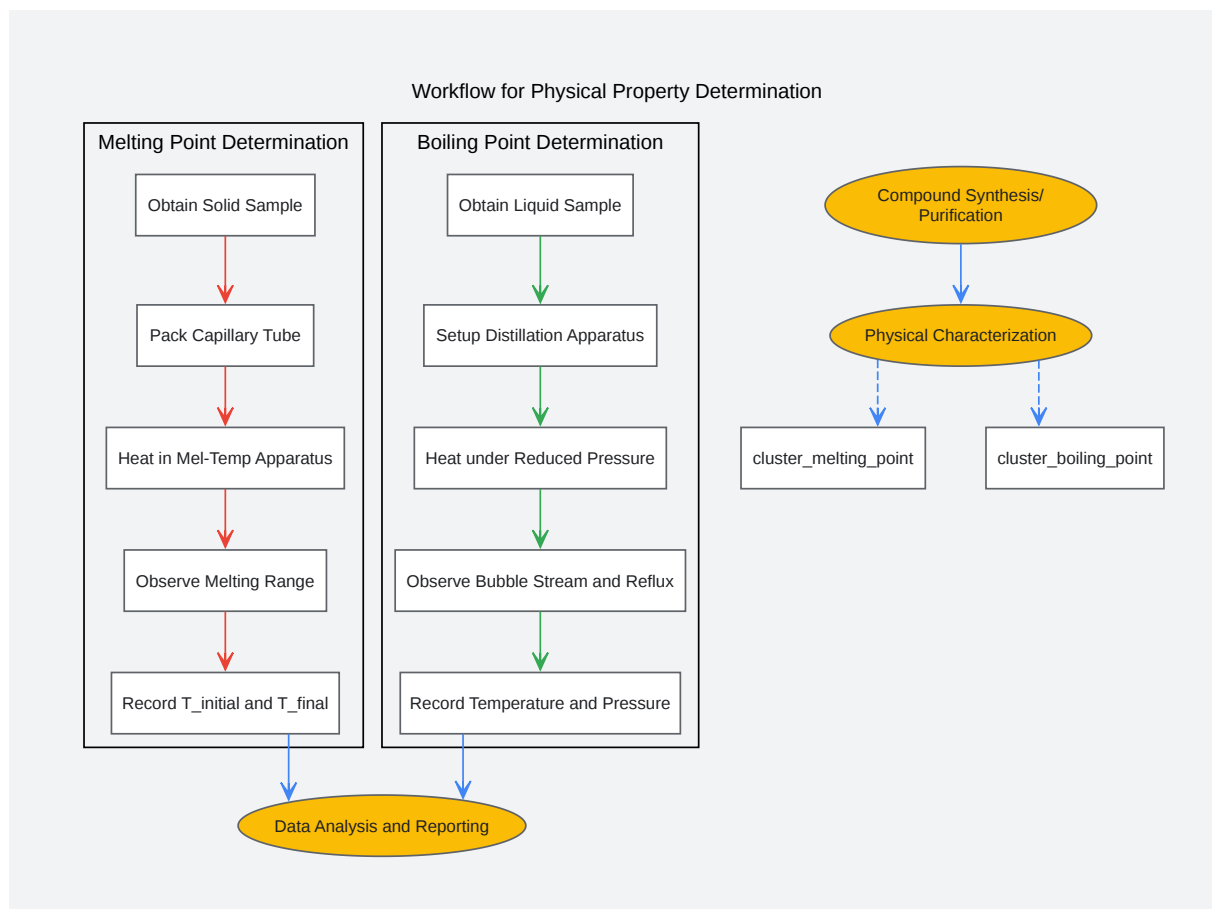
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **1-(4-hexylphenyl)ethanone**, which may have relatively high boiling points at atmospheric pressure, determination under reduced pressure is a common and preferred practice to prevent decomposition.

Methodology (Reduced Pressure):

- **Apparatus Setup:** A small quantity of **1-(4-hexylphenyl)ethanone** is placed in a distillation flask. A capillary tube, sealed at one end, is inverted and placed in the flask with the open end below the liquid surface. The flask is connected to a vacuum source and a manometer to measure the pressure. A thermometer is positioned with the bulb just below the level of the side arm of the distillation apparatus.
- **Heating:** The flask is gently heated in a suitable bath (e.g., an oil bath).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Cooling and Data Recording:** The heat source is then removed, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This temperature and the corresponding pressure are recorded.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the determination of the physical properties of a chemical compound like **1-(4-hexylphenyl)ethanone**.



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Workflow for Physical Property Determination

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- To cite this document: BenchChem. [Physical properties of 1-(4-hexylphenyl)ethanone (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266181#physical-properties-of-1-4-hexylphenyl-ethanone-melting-point-boiling-point]

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